

Application Notes and Protocols for H-689 In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: HMPL-689

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These application notes provide a detailed overview of the in vitro cell-based assay protocols for the characterization of **HMPL-689** (Amdizalisib), a potent and highly selective inhibitor of phosphoinositide 3-kinase delta (PI3K δ). The provided methodologies are based on established and widely used laboratory techniques for evaluating kinase inhibitors.

Introduction

HMPL-689, also known as Amdizalisib, is a small molecule inhibitor targeting the delta isoform of PI3K (PI3K δ).^{[1][2]} The PI3K δ signaling pathway plays a crucial role in the development, survival, and proliferation of B-cells.^{[1][3]} Aberrant activation of this pathway is implicated in various B-cell malignancies, making PI3K δ a key therapeutic target.^[1] **HMPL-689** has demonstrated high potency and selectivity for PI3K δ , with promising anti-tumor activity in preclinical models of B-cell lymphoma.^[1] This document outlines the in vitro assays used to characterize the activity of **HMPL-689**.

Quantitative Data Summary

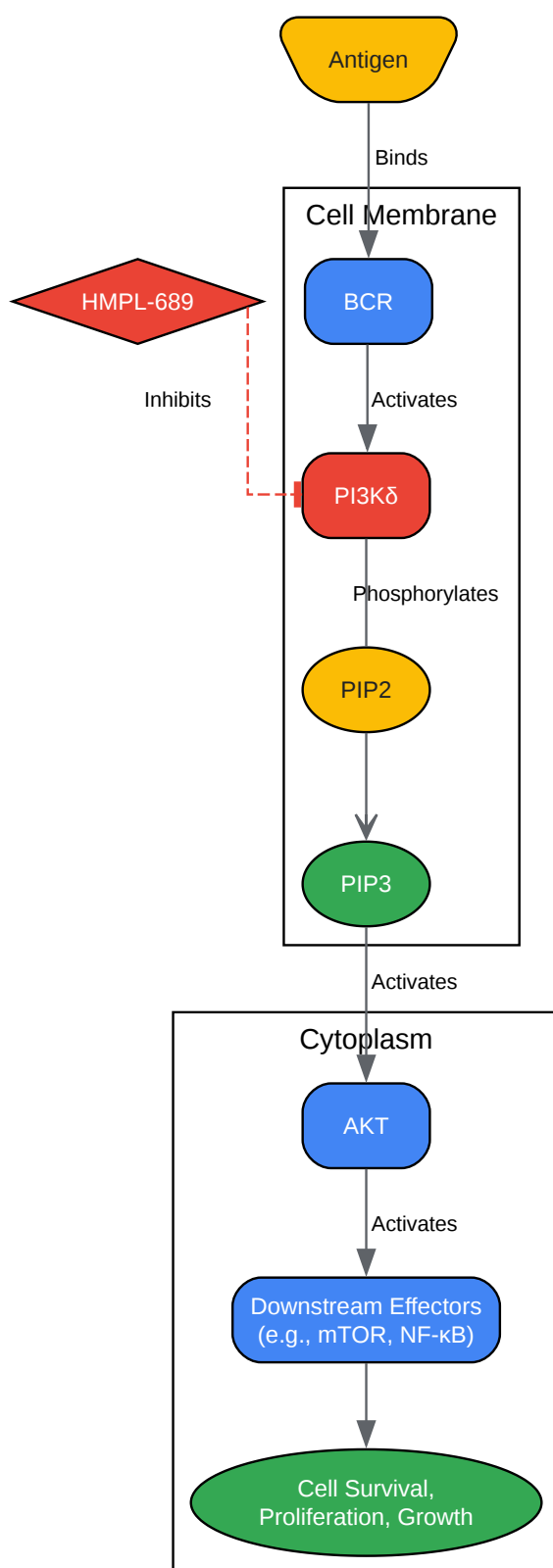
The following table summarizes the quantitative data for **HMPL-689**'s in vitro activity.

Assay Type	Parameter	Value	Cell Line/System	Reference
Kinase Activity Assay	IC50	0.3 nM	Sf21 insect cells	[4]
Kinome Selectivity	Selectivity over other PI3K isoforms	>250-fold	-	[1]
Kinome Selectivity	Inhibition of other protein kinases	No significant inhibition of 319 other protein kinases at 1 μ M	-	[1]

Signaling Pathway

HMPL-689 targets the PI3K δ pathway, a critical component of the B-cell receptor (BCR) signaling cascade. Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of PI3K δ . Activated PI3K δ phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors such as AKT. The activation of the AKT pathway ultimately promotes cell survival, proliferation, and growth.

HMPL-689 selectively inhibits PI3K δ , thereby blocking the conversion of PIP2 to PIP3 and inhibiting the downstream pro-survival signaling.



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Figure 1: Simplified PI3K δ signaling pathway and the mechanism of action of **HMPL-689**.

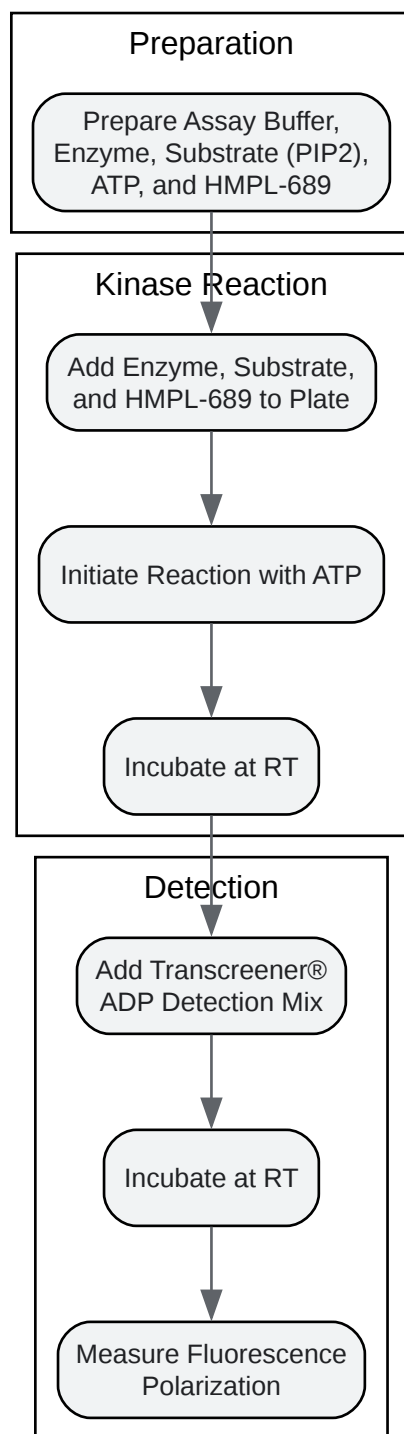
Experimental Protocols

The following are representative protocols for the in vitro cell-based assays used to evaluate **HMPL-689**.

PI3K δ Kinase Activity Assay (Transcreener™ Fluorescence Polarization Assay)

This assay quantitatively measures the enzymatic activity of PI3K δ by detecting the production of ADP.

Workflow Diagram:



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Figure 2: General workflow for a Transcreener™ FP kinase assay.

Methodology:

- Reagent Preparation:
 - Prepare a kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
 - Prepare serial dilutions of **HMPL-689** in the assay buffer.
 - Prepare a solution of recombinant human PI3Kδ enzyme.
 - Prepare a solution of the lipid substrate, PIP2.
 - Prepare a solution of ATP at the desired concentration.
- Kinase Reaction:
 - In a 384-well plate, add the PI3Kδ enzyme, PIP2 substrate, and the serially diluted **HMPL-689** or vehicle control.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- ADP Detection:
 - Stop the reaction and detect ADP formation by adding the Transcreener™ ADP² FP Detection Mix, which contains an ADP antibody and a fluorescent tracer.
 - Incubate at room temperature for 60 minutes to allow the detection reaction to reach equilibrium.
- Data Analysis:
 - Measure the fluorescence polarization (FP) using a suitable plate reader.
 - The amount of ADP produced is inversely proportional to the FP signal.
 - Calculate the percent inhibition for each concentration of **HMPL-689** and determine the IC₅₀ value by fitting the data to a four-parameter logistic curve.

Cellular Phospho-AKT (S473) Assay

This assay measures the phosphorylation of AKT at serine 473, a downstream marker of PI3K activity, in a cellular context.

Methodology:

- Cell Culture and Treatment:
 - Seed a B-cell lymphoma cell line (e.g., SU-DHL-4, Toledo) in a 96-well plate and culture overnight.
 - Treat the cells with serial dilutions of **HMPL-689** for a specified pre-incubation time (e.g., 2 hours).
 - Stimulate the PI3K pathway by adding an appropriate agonist (e.g., anti-IgM antibody) for a short duration (e.g., 15-30 minutes).
- Cell Fixation and Permeabilization:
 - Fix the cells with 4% paraformaldehyde.
 - Permeabilize the cells with a detergent-based buffer (e.g., 0.1% Triton X-100 in PBS).
- Immunostaining:
 - Block non-specific antibody binding with a blocking buffer (e.g., 5% BSA in PBS).
 - Incubate the cells with a primary antibody specific for phospho-AKT (S473).
 - Wash the cells and incubate with a secondary antibody conjugated to a fluorescent dye or an enzyme (e.g., HRP).
- Detection and Analysis:
 - For fluorescent detection, measure the signal using an imaging cytometer like the Acumen Explorer.

- For colorimetric or chemiluminescent detection, add the appropriate substrate and measure the signal with a plate reader.
- Normalize the phospho-AKT signal to the total cell number (e.g., by staining with a nuclear dye like DAPI).
- Calculate the percent inhibition of AKT phosphorylation and determine the IC50 value.

B-Cell Proliferation/Viability Assay (CellTiter-Glo® or CCK-8)

These assays determine the effect of **HMPL-689** on the proliferation and viability of B-cell lymphoma cell lines.

Methodology (CellTiter-Glo®):

- Cell Seeding and Treatment:
 - Seed B-cell lymphoma cells in a 96-well plate.
 - Add serial dilutions of **HMPL-689** to the wells.
 - Incubate the plate for a specified period (e.g., 72 hours) in a humidified incubator at 37°C and 5% CO₂.
- Assay Procedure:
 - Equilibrate the plate to room temperature.
 - Add CellTiter-Glo® Reagent to each well in a volume equal to the culture medium.
 - Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Analysis:
 - Measure the luminescence using a plate reader.

- The luminescent signal is proportional to the amount of ATP, which is indicative of the number of viable cells.
- Calculate the percent inhibition of cell viability and determine the GI50 (concentration for 50% of maximal inhibition of cell growth) or IC50 value.

Methodology (CCK-8):

- Cell Seeding and Treatment:
 - Follow the same procedure as for the CellTiter-Glo® assay.
- Assay Procedure:
 - Add 10 µL of CCK-8 solution to each well.
 - Incubate the plate for 1-4 hours in the incubator.
- Data Analysis:
 - Measure the absorbance at 450 nm using a microplate reader.
 - The absorbance is directly proportional to the number of living cells.
 - Calculate the percent inhibition of cell proliferation and determine the IC50 value.

Basophil Activation Test (BAT) by Flow Cytometry

This assay can be adapted to assess the effect of **HMPL-689** on the activation of basophils, which also rely on PI3Kδ signaling.

Methodology:

- Blood Collection and Treatment:
 - Collect fresh whole blood from healthy donors.
 - Pre-incubate the blood with serial dilutions of **HMPL-689** or a vehicle control.

- Cell Stimulation and Staining:
 - Stimulate the basophils with an allergen or anti-IgE antibody.
 - Stain the cells with fluorescently labeled antibodies against basophil-specific markers (e.g., CCR3) and activation markers (e.g., CD63).
- Red Blood Cell Lysis and Sample Acquisition:
 - Lyse the red blood cells using a lysis buffer.
 - Wash and resuspend the remaining cells in a suitable buffer for flow cytometry.
 - Acquire the samples on a flow cytometer.
- Data Analysis:
 - Gate on the basophil population based on their characteristic light scatter properties and marker expression.
 - Determine the percentage of activated (CD63-positive) basophils.
 - Calculate the percent inhibition of basophil activation by **HMPL-689** and determine the IC50 value.

These protocols provide a framework for the in vitro characterization of **HMPL-689**. Specific parameters such as cell numbers, incubation times, and reagent concentrations may require optimization depending on the specific cell lines and laboratory conditions.

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